

A Comparative Guide to Inter-Analyst Reproducibility in Atropine Sulphate Quantification

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Compound of Interest

Compound Name: Atropine sulphate

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The accurate and reproducible quantification of **atropine sulphate** is paramount in pharmaceutical quality control, clinical monitoring, and drug development. This guide provides a comparative analysis of common analytical methods, focusing on inter-analyst reproducibility. The data presented is synthesized from various validation studies to offer insights into the robustness of these techniques when performed by different analysts.

Data Presentation: Quantitative Comparison of Analytical Methods

The following tables summarize key performance parameters for various methods used in **atropine sulphate** quantification. These parameters, particularly inter-day precision and analyst-to-analyst comparisons, are crucial indicators of inter-analyst reproducibility.

Method	Parameter	Result	Reference
Developed HPLC Method	Reproducibility between two analysts	100.4%	[1]
Compendial HPLC Method	Reproducibility between two analysts	98.4%	[1]
Developed HPLC Method	Repeatability (% RSD for six samples)	0.4%	[1]
Compendial HPLC Method	Repeatability (% RSD for six samples)	1.2%	[1]
Validated HPLC Method	Inter-day Precision (% RSD)	< 2%	[2]
LC-MS/MS	Between-run Precision (% RSD)	< 8%	[3]
LC-MS/MS with (Rac)-Atropine-d3 Internal Standard	Inter-day Precision (% RSD)	≤ 6%	[4]
LC-MS/MS with Cocaine-d3 Internal Standard	Inter-day Precision (% RSD)	2 - 13%	[4]
Capillary Electrophoresis	Precision (RSD of peak area, n=6)	3.19%	[5]

Table 1: Inter-Analyst and Inter-Day Precision Data

Method	Linearity Range (µg/mL)	Correlation Coefficient (r ²)	LOD (µg/mL)	LOQ (µg/mL)	Reference
HPLC	20 - 120	Not Specified	0.019	0.059	[2]
HPLC	25 - 75	Not Specified	Not Specified	Not Specified	[6]
UHPLC	50 - 250	> 0.999	3.9	13.1	[7] [8]
RP-UPLC	2.5 - 17.5	0.9998	0.0033	0.0102	[9]
Capillary Electrophoresis	0.08 - 20	0.9994	0.05	Not Specified	[5]
LC-MS/MS	1.0 - 1000 ng/mL	> 0.999	Not Specified	1.0 ng/mL	[3]

Table 2: Method Validation Parameters

Experimental Protocols

Detailed methodologies are crucial for replicating and comparing results. Below are summaries of experimental protocols from the cited studies.

Developed High-Performance Liquid Chromatography (HPLC) Method[\[1\]](#)

- Instrumentation: HPLC system with a C18 column (3.0-mm × 150 mm; 5-µm packing).
- Mobile Phase: A buffer solution of potassium dihydrogen phosphate with pH adjusted to 7.02 with diluted sodium hydroxide solution.
- Detection: UV detector at 225 nm.
- Flow Rate: 1.0 mL/min.
- Injection Volume: 10 µL.

- **Sample Preparation:** A standard stock solution is prepared, and samples are diluted to the desired concentration with purified water. For accuracy studies, placebo is spiked with the standard solution.

Ultra High-Performance Liquid Chromatography (UHPLC) Method[7][8]

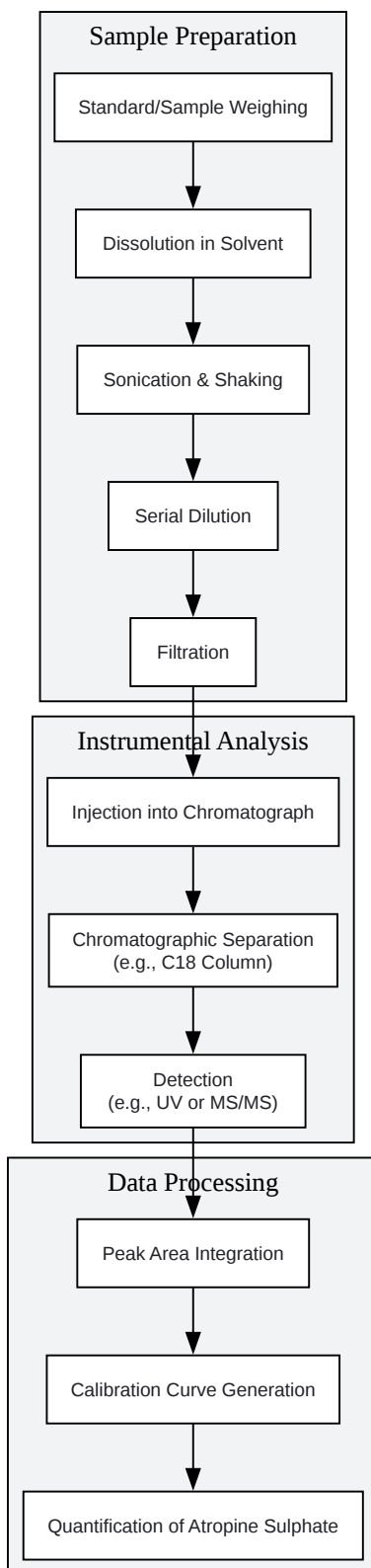
- **Instrumentation:** UHPLC system with a Waters Acquity UHPLC BEH C18 column (1.7 μm , 2.1 \times 100 mm).
- **Mobile Phase:** Gradient elution with Solvent A (0.1% H_3PO_4 in water) and Solvent B (0.1% H_3PO_4 in 90% acetonitrile and 10% water).
- **Detection:** UV detector at 220 nm.
- **Flow Rate:** Not explicitly stated, but run time is 8 minutes.
- **Column Temperature:** 50°C.
- **Injection Volume:** 1.0 μL .
- **Sample Preparation:** Stock standard solutions are prepared by dissolving atropine sulfate in Milli-Q water, followed by sonication and shaking. Calibration and quality control standards are prepared by serial dilution.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Method[3]

- **Instrumentation:** LC-MS/MS system.
- **Sample Preparation:** Optimized for very small plasma volumes (10 μL).
- **Chromatography:** Not detailed in the abstract.
- **Quantification:** Based on a signal-to-concentration ratio.

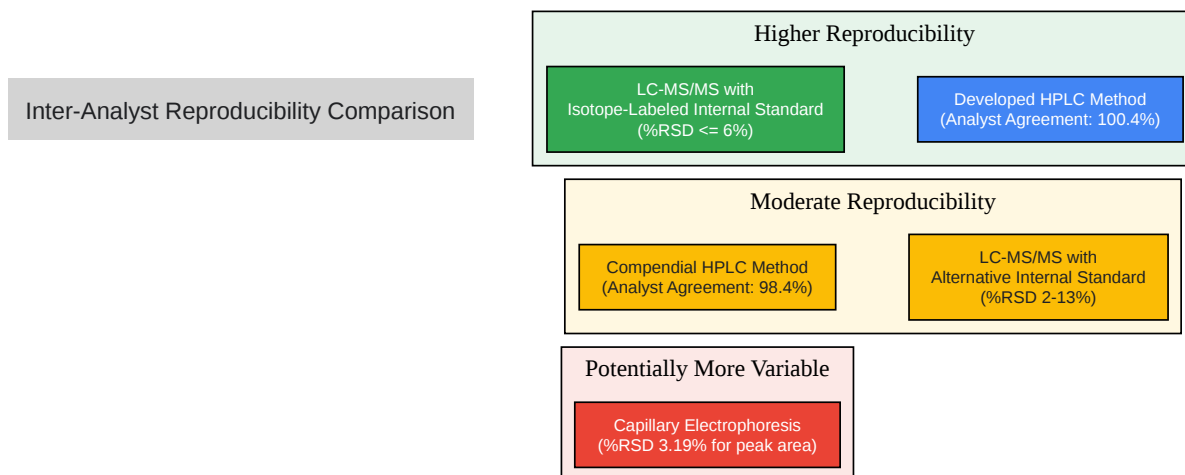
Mandatory Visualization

The following diagrams illustrate the experimental workflow for **atropine sulphate** quantification and a logical comparison of method reproducibility.



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Caption: Experimental workflow for **atropine sulphate** quantification.



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Caption: Logical comparison of method reproducibility.

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